

3,5-Dichloronitrobenzene CAS number and molecular structure

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Compound of Interest

Compound Name: 3,5-Dichloronitrobenzene

Cat. No.: B1666198

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An In-depth Technical Guide to 3,5-Dichloronitrobenzene

For Researchers, Scientists, and Drug Development Professionals

Introduction

3,5-Dichloronitrobenzene is a chlorinated nitroaromatic compound that serves as a crucial intermediate in the synthesis of a wide range of organic compounds, particularly in the agrochemical and pharmaceutical industries.^{[1][2]} Its molecular structure, characterized by a benzene ring substituted with two chlorine atoms and a nitro group, provides a versatile scaffold for various chemical transformations. This guide offers a comprehensive overview of **3,5-Dichloronitrobenzene**, covering its chemical identity, molecular structure, physicochemical properties, synthesis, reactivity, applications in drug development, and safety protocols.

Part 1: Chemical Identity and Molecular Structure

The Chemical Abstracts Service (CAS) has assigned the number 618-62-2 to **3,5-Dichloronitrobenzene**.^{[3][4]} This unique identifier is essential for unambiguously referencing the compound in scientific literature, chemical databases, and regulatory documents.

The molecular formula of **3,5-Dichloronitrobenzene** is $C_6H_3Cl_2NO_2$.^{[3][5]} Its structure consists of a benzene ring where the hydrogen atoms at positions 3 and 5 are substituted by chlorine atoms, and a nitro group (NO_2) is attached to the first carbon atom.

Key Structural Identifiers:

- IUPAC Name: 1,3-dichloro-5-nitrobenzene[3][6]
- SMILES: C1=C(C=C(C=C1Cl)Cl)[O-][6][7]
- InChI: InChI=1S/C6H3Cl2NO2/c7-4-1-5(8)3-6(2-4)9(10)11/h1-3H[3][7]
- InChIKey: RNABGKOKSBUFHW-UHFFFAOYSA-N[3][7]

Molecular Visualization:

Caption: Molecular structure of **3,5-Dichloronitrobenzene**.

Part 2: Physicochemical Properties

Understanding the physicochemical properties of **3,5-Dichloronitrobenzene** is fundamental for its handling, storage, and application in chemical synthesis.

Property	Value	Source
Molecular Weight	192.00 g/mol	[3][4]
Appearance	White to yellow or orange-to-brown crystalline solid	[8][9][10]
Melting Point	62.0 to 66.0 °C	[8][10]
Boiling Point	~259.71 °C (rough estimate)	[11]
Solubility	Insoluble in water	[8][9]
Vapor Pressure	1.5-101300 Pa at 25-250 °C	[11]
logP	3.09 at 25 °C	[11]
Flash Point	140 °C	[9]

Part 3: Synthesis and Reactivity

Synthesis

The primary industrial synthesis of **3,5-Dichloronitrobenzene** often involves the deamination of 2,6-dichloro-4-nitroaniline.^{[12][13]} This process typically includes diazotization of the aniline derivative followed by a denitrification step.

Exemplary Laboratory Synthesis Protocol:^[12]

- **Diazotization:** 2,6-dichloro-4-nitroaniline is added to a mixture of isopropanol and nitric acid.
- **Denitrification:** A solution of sodium nitrite in water is added to the mixture at a controlled temperature (e.g., 50°C).
- **Isolation:** The reaction mixture is cooled, and water is added to precipitate the product.
- **Purification:** The crude product is filtered off and can be further purified by recrystallization.

A Chinese patent describes a production process involving the diazotization of 2,6-dichloro-p-nitroaniline with nitrosyl sulfuric acid, followed by denitrification with isopropanol and subsequent hydrolysis.^[2] Another approach involves the nitration of dichlorobenzene using a mixture of nitric acid and anhydrous hydrogen fluoride.^[14]

Chemical Reactivity

The chemical reactivity of **3,5-Dichloronitrobenzene** is dictated by its functional groups: the nitro group and the two chlorine atoms on the aromatic ring.

- **Reduction of the Nitro Group:** The nitro group can be readily reduced to an amino group (NH₂) to form 3,5-dichloroaniline. This is a common and critical transformation, as 3,5-dichloroaniline is a vital intermediate for pesticides and other specialty chemicals.^[2]
- **Nucleophilic Aromatic Substitution (S_NAr):** The chlorine atoms are generally unreactive towards nucleophilic substitution due to the deactivating effect of the nitro group at the meta position. However, under forcing conditions or with highly activated nucleophiles, substitution may occur. For instance, the reaction of 3,4-dichloro-1-nitrobenzene with sodium methoxide yields 3-chloro-4-methoxy-1-nitrobenzene, demonstrating the potential for such reactions in related isomers.^[15]

Part 4: Applications in Drug Development and Agrochemicals

3,5-Dichloronitrobenzene is a key building block in the synthesis of various biologically active molecules.

- **Pesticide Intermediate:** Its primary application is as an intermediate in the production of pesticides.^[1] The reduction product, 3,5-dichloroaniline, is used to synthesize cyclic imide pesticides.^[2]
- **Pharmaceutical Synthesis:** While direct applications in final drug structures are less common, its derivatives are valuable in pharmaceutical research and development. The dichloro-substituted phenyl ring provides a scaffold that can be further functionalized to create complex molecular architectures for active pharmaceutical ingredients (APIs). For example, related dichlorinated aromatic compounds like 3,5-Dichlorotoluene are used in the synthesis of pyrazole amide derivatives with potential therapeutic properties for inflammatory diseases.^[16]
- **Fungicidal Activity:** 1,3-Dichloro-5-nitrobenzene has been tested for its fungitoxicity against various fungi, including *Aspergillus niger* and *Trichophyton mentagrophytes*.^[10]

Part 5: Safety and Handling

3,5-Dichloronitrobenzene is a hazardous substance and must be handled with appropriate safety precautions.

GHS Hazard Statements:^[8]

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H317: May cause an allergic skin reaction.
- H319: Causes serious eye irritation.
- H410: Very toxic to aquatic life with long-lasting effects.

Precautionary Statements:[8]

- P261: Avoid breathing dust.
- P273: Avoid release to the environment.
- P280: Wear protective gloves/eye protection/face protection.
- P301 + P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Handling and Storage:

- Handling: Use in a well-ventilated area. Avoid contact with skin, eyes, and clothing.[17] Do not eat, drink, or smoke when using this product.[8]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[17] Keep away from incompatible materials such as strong oxidizing agents and strong bases.[17][18]
- Personal Protective Equipment (PPE): Wear safety glasses with side shields or goggles, chemical-resistant gloves, and a particulate filter respirator if ventilation is inadequate.[18][19]

Decomposition: Upon heating, it decomposes to produce toxic and corrosive fumes, including nitrogen oxides and hydrogen chloride.[9][18]

Conclusion

3,5-Dichloronitrobenzene, identified by CAS number 618-62-2, is a pivotal chemical intermediate with significant applications in the agrochemical and pharmaceutical industries. Its synthesis, reactivity, and safe handling are well-documented, providing a solid foundation for its use in research and manufacturing. A thorough understanding of its properties and hazards is essential for any scientist or professional working with this compound.

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